

Safeguarding Your Research: Proper Disposal of NSC45586 Sodium

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Compound of Interest

Compound Name: NSC45586 sodium

Cat. No.: B10825410

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A comprehensive guide for the responsible handling and disposal of the PHLPP inhibitor, **NSC45586 sodium**, ensuring laboratory safety and environmental compliance.

For researchers and drug development professionals, the integrity of scientific discovery extends to the entire lifecycle of a chemical compound, including its proper disposal. This document provides essential safety and logistical information for the handling and disposal of **NSC45586 sodium**, a selective inhibitor of the PHLPP1 and PHLPP2 protein phosphatases. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Chemical and Physical Properties of NSC45586 Sodium

A thorough understanding of the chemical and physical properties of **NSC45586 sodium** is foundational to its safe handling and disposal. Key data is summarized in the table below.

Property	Value
Chemical Formula	C ₂₀ H ₁₇ N ₆ NaO ₃
Molecular Weight	412.38 g/mol
CAS Number	6300-44-3
Appearance	Solid powder
Solubility	Insoluble in water; Soluble in DMSO (82 mg/mL)
Stability	Stable as a powder at -20°C for 3 years. In solvent, stable for 1 year at -80°C or 1 month at -20°C.

Immediate Safety and Handling Precautions

Before handling **NSC45586 sodium**, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier. In the absence of a readily available SDS, the following general precautions should be taken:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Ingestion:** Do not ingest. If accidental ingestion occurs, seek immediate medical attention.
- **Spill Management:** In the event of a spill, carefully contain the material. For small spills of the solid, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For solutions, absorb the spill with an inert material and place it in a sealed container.

Step-by-Step Disposal Procedures for NSC45586 Sodium

Given that **NSC45586 sodium** is a biologically active, water-insoluble organic compound, it must be disposed of as chemical waste. Under no circumstances should **NSC45586 sodium** or its solutions be poured down the drain.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **NSC45586 sodium** powder in its original container or a clearly labeled, sealed waste container.
 - Contaminated consumables such as weighing paper, pipette tips, and gloves should be placed in a designated, sealed container for solid chemical waste.
- Liquid Waste (DMSO Solutions):
 - Collect all solutions of **NSC45586 sodium** in a dedicated, leak-proof, and clearly labeled waste container.
 - The waste container should be labeled with "Hazardous Waste," the full chemical name "**NSC45586 sodium**," the solvent (DMSO), and the approximate concentration.
 - Do not mix with other incompatible waste streams.

2. Waste Storage:

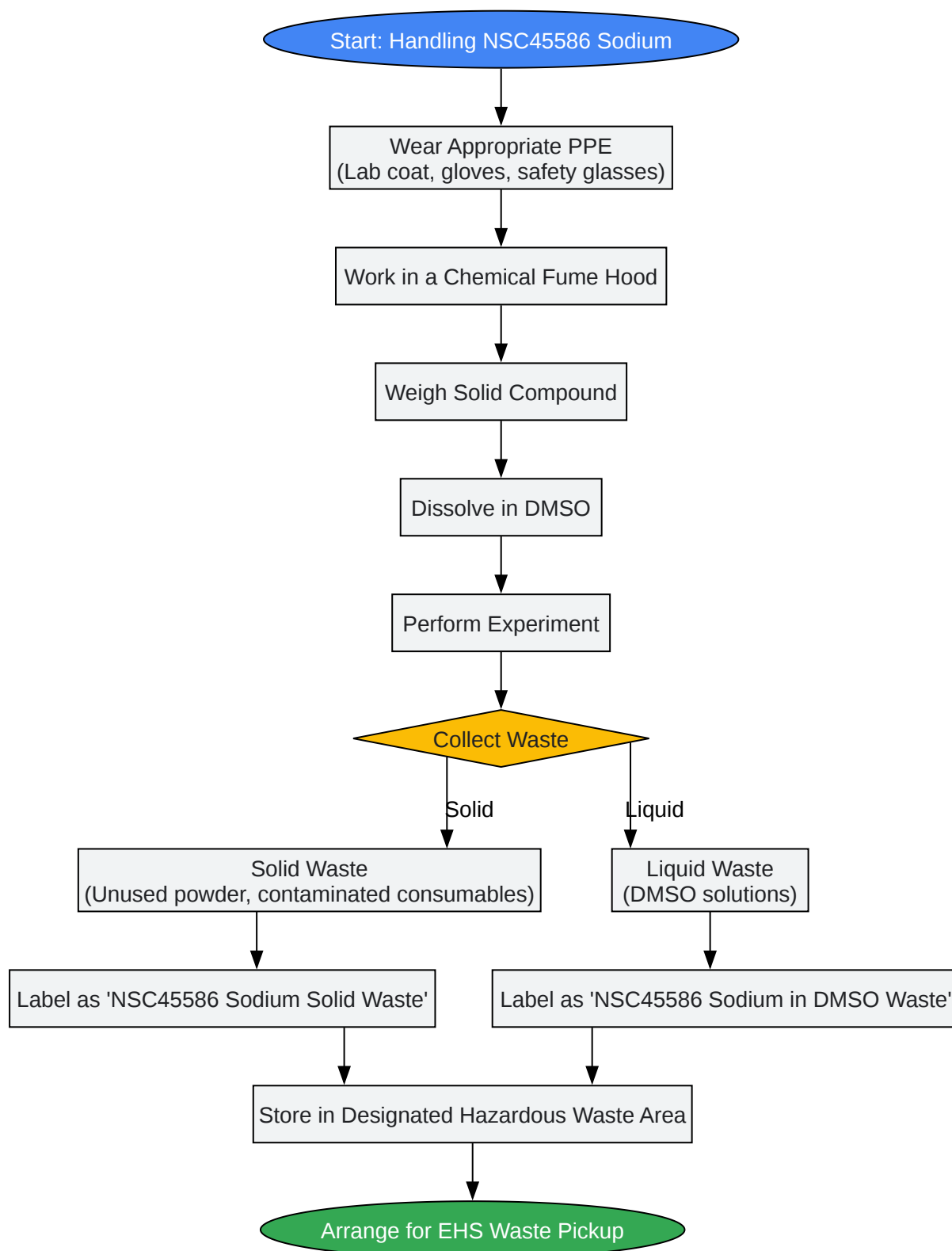
- Store waste containers in a designated, well-ventilated, and secure secondary containment area away from general laboratory traffic.
- Ensure the lids of waste containers are securely fastened to prevent spills and evaporation.

3. Waste Disposal:

- Arrange for the pickup and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the EHS office or contractor with a complete and accurate description of the waste, including the chemical name, quantity, and any other relevant hazard information.

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **NSC45586 sodium** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **NSC45586 sodium**.

By adhering to these procedures, researchers can ensure the safe and responsible management of **NSC45586 sodium**, thereby protecting themselves, their colleagues, and the environment. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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